

Field Application Techniques for Cyetpyrafen in Strawberries: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the field application of **Cyetpyrafen** for controlling the two-spotted spider mite (Tetranychus urticae), a significant pest in strawberry cultivation. The included protocols are based on current scientific literature and are intended to guide researchers in designing and executing field trials.

Introduction

Cyetpyrafen is a novel acaricide that acts as a mitochondrial complex II inhibitor, disrupting the energy metabolism of mites. It has demonstrated high efficacy against various life stages of T. urticae. Proper field application is crucial for maximizing its effectiveness while ensuring crop safety and managing resistance.

Efficacy of Cyetpyrafen in Strawberries

Field trials have demonstrated the significant efficacy of **Cyetpyrafen** in controlling two-spotted spider mites on strawberries.

Table 1: Efficacy of **Cyetpyrafen** Against Tetranychus urticae in Field Trials



Application Rate (Cyetpyrafe n)	Spray Volume	Control Effect (%) - 1 Day After Treatment (DAT)	Control Effect (%) - 3 DAT	Control Effect (%) - 7 DAT	Citation
300 mL/ha	900 L/ha	83.77	Best Control Effect Observed	-	[1][2]
300 mL/ha	600 L/ha	78.35	82.59	90.80	[2][3]
300 mL/ha	750 L/ha	81.60	84.40	-	[2][3]
300 mL/ha	1050 L/ha	Notably Higher than 900 L/ha	Notably Higher than 900 L/ha	-	[2][3]
300 mL/ha	1200 L/ha	Notably Higher than 900 L/ha	Notably Higher than 900 L/ha	-	[2][3]

Table 2: Efficacy of Integrated Pest Management (IPM) with Cyetpyrafen

Cyetpyrafen Concentrati on	Predator	Predator- Prey Ratio	Control Effect (%) - 6 Days	Control Effect (%) - 10 Days	Citation
0.83 mg/L	Phytoseiulus persimilis	1:30	83.64	98.46	[4]

Application Protocols

This protocol outlines a field experiment to assess the efficacy of different application rates and spray volumes of **Cyetpyrafen**.

Objective: To determine the optimal application rate and spray volume of **Cyetpyrafen** for the control of T. urticae in strawberries.



Materials:

- Strawberry plants infested with T. urticae.
- Cyetpyrafen formulation.
- Conventional sprayer (e.g., backpack sprayer).
- · Water.
- Surfactant (if recommended by the product label).
- · Plot markers.
- · Hand lens or microscope for mite counting.
- · Data collection sheets.

Experimental Design:

- Plot Setup: Establish a randomized complete block design with a minimum of four replicates for each treatment. Each plot should consist of a set number of strawberry plants.
- Treatments:
 - Untreated control (water spray).
 - Cyetpyrafen at 300 mL/ha with a spray volume of 900 L/ha (Conventional).
 - Cyetpyrafen at 300 mL/ha with a spray volume of 1050 L/ha.
 - Cyetpyrafen at 300 mL/ha with a spray volume of 1200 L/ha.
- Application Procedure:
 - Calibrate the sprayer to deliver the specified spray volumes.
 - On the day of application, record environmental conditions (temperature, humidity, wind speed).

Methodological & Application





 Apply the treatments to the respective plots, ensuring thorough coverage of the strawberry foliage, including the undersides of leaves.

Data Collection:

- Pre-treatment, and at 1, 3, 7, and 14 days after treatment (DAT), randomly collect a specified number of leaves from each plot.
- Count the number of motile mites (adults and nymphs) on each leaf using a hand lens or microscope.
- Calculate the percent control for each treatment relative to the untreated control.
- Statistical Analysis: Analyze the data using an appropriate statistical method (e.g., ANOVA)
 to determine significant differences between treatments.

While the reviewed literature did not provide specific data on the phytotoxicity of **Cyetpyrafen** on strawberries, it is crucial to assess this in any field trial. A study on the related compound cyenopyrafen suggests it is safe for strawberry cultivation[1].

Objective: To evaluate the potential for **Cyetpyrafen** to cause phytotoxic effects on strawberry plants.

Materials:

- Healthy, mite-free strawberry plants.
- Cyetpyrafen formulation.
- Sprayer.
- Water.
- Data collection sheets.

Procedure:

Treatments:



- Untreated control.
- Cyetpyrafen at the recommended application rate (e.g., 300 mL/ha).
- Cyetpyrafen at a 2x or higher rate to assess the margin of safety.
- Application: Apply the treatments to the strawberry plants, ensuring thorough coverage.
- Assessment: At 3, 7, and 14 days after application, visually inspect the plants for any signs
 of phytotoxicity, including:
 - · Leaf burn or necrosis.
 - Chlorosis (yellowing).
 - Epinasty (downward bending of leaves).
 - Stunting.
 - Fruit discoloration or malformation.
- Rating: Use a rating scale (e.g., 0 = no injury, 10 = complete plant death) to quantify any observed damage.

Residue Information

Residue studies are critical for ensuring food safety. Studies on the related compound Cyenopyrafen provide some insights.

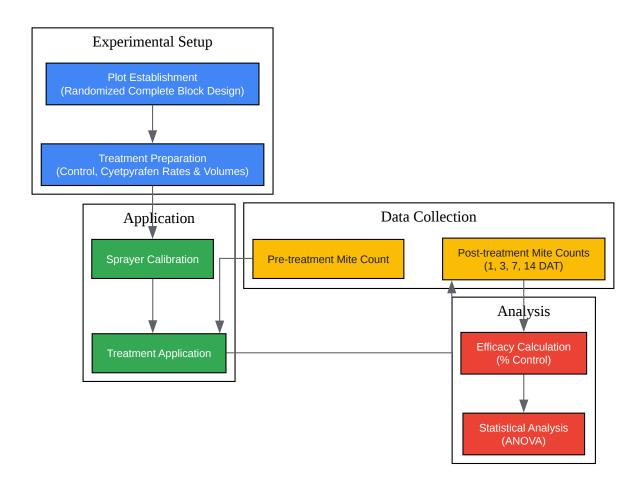
Table 3: Residue Data for Cyenopyrafen in Strawberries

Application Method	Application Rate (g a.i./ha)	Residue in Strawberry Fruit (10 DAT)	Half-life in Strawberry Fruit	Citation
Foliar Spray	67.5 - 101.25	< 0.01 mg/kg	6.8 days	[1][5]
Backward Leaf Spray	67.5 - 101.25	0.04 - 0.10 mg/kg	-	[1]



A study on Cyenopyrafen indicated that residues were at a level suitable for the Positive List System (PLS) criterion of 0.01 mg/kg after 30 to 45 days post-application[6].

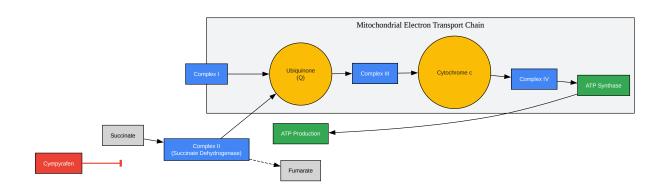
Visualizations



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Caption: Experimental workflow for evaluating **Cyetpyrafen** efficacy in strawberries.





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Caption: Mode of action of **Cyetpyrafen** as a mitochondrial complex II inhibitor.

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